

Application Note and Protocol: Picrotin Stock Solution Preparation in DMSO

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Compound of Interest

Compound Name: *Picrotin*

Cat. No.: *B1677797*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Picrotin is a bioactive compound and one of the two components that form picrotoxin, a well-known non-competitive antagonist of GABA-A receptors.[1] However, **picrotin** itself is distinguished by its specific activity as an antagonist of glycine receptors (GlyRs), with IC50 values ranging from 5.2 μ M to 106 μ M, and is considered inactive at GABA-A receptors.[2][3] This specificity makes it a valuable tool in neuroscience research for investigating the role of inhibitory glycinergic neurotransmission. Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. This document provides a detailed protocol for preparing **picrotin** stock solutions using dimethyl sulfoxide (DMSO), along with essential data on solubility, stability, and safety.

Quantitative Data Summary

The following tables summarize the key quantitative data for **picrotin** and the closely related compound, picrotoxin. It is crucial to use the batch-specific molecular weight provided on the product's certificate of analysis for precise calculations.

Table 1: Solubility Data

Compound	Solvent	Maximum Concentration	Reference
Picrotin	DMSO	30 mg/mL	[3]
	DMF	30 mg/mL	[3]
	DMSO:PBS (pH 7.2) (1:9)	0.1 mg/mL	[3]
Picrotoxin	DMSO	~30 mg/mL - 100 mg/mL	[4][5]
	Ethanol	~15 mg/mL - 100 mg/mL	[4][5]

| | Dimethyl Formamide (DMF) | ~30 mg/mL |[4] |

Note: The solubility of picrotoxin in DMSO can be affected by the presence of moisture; using fresh, anhydrous DMSO is recommended.[5][6]

Table 2: Stability and Storage Recommendations

Compound Form	Storage Temperature	Duration	Reference
Picrotin (Solid)	-20°C	≥ 4 years	[3]
Picrotin (in DMSO)	-80°C	6 months	[2][7]
	-20°C	1 month	[2][7]
Picrotoxin (Solid)	-20°C	≥ 4 years	[4]
Picrotoxin (in DMSO)	-80°C	1 year	[5]

| | -20°C | 1 month |[5] |

Note: To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions into single-use volumes.[5][7]

Experimental Protocol: Preparation of 10 mM Picroton Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **picroton** in DMSO.

Materials and Equipment

- **Picroton** (solid powder, CAS: 21416-53-5)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Chemical fume hood
- Personal Protective Equipment (PPE): safety goggles, lab coat, two pairs of nitrile gloves[8]
- Sterile microcentrifuge tubes or cryovials
- Pipettors and sterile pipette tips
- Vortex mixer

Safety Precautions

- Hazard: Picrotoxin, the mixture containing **picroton**, is a potent central nervous system stimulant and a hazardous substance with acute toxicity.[5] Handle with extreme care.
- Handling: Always handle solid **picroton** powder and concentrated DMSO stock solutions within a certified chemical fume hood to prevent inhalation.[8][9]
- PPE: Wear appropriate PPE, including a lab coat, safety goggles, and double nitrile gloves, at all times.[8][9]
- Contact: Avoid all contact with skin, eyes, and clothing.[9][10] In case of accidental contact, flush the affected area with copious amounts of water for at least 15 minutes and seek immediate medical attention.[11]

- **Waste Disposal:** Dispose of all contaminated materials (e.g., pipette tips, tubes) and waste solutions in accordance with local, state, and federal regulations for hazardous chemical waste.[10] Surfaces can be decontaminated with a 10% bleach solution with a contact time of at least 30 minutes.[8]

Procedure

- **Pre-calculation:** Determine the mass of **picrotin** required. The molecular weight of **picrotin** ($C_{15}H_{18}O_7$) is 310.3 g/mol .[3]
 - For 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 310.3 \text{ g/mol} \times 1000 \text{ mg/g} = 3.103 \text{ mg}$
- **Weighing:** In a chemical fume hood, carefully weigh out the calculated mass (e.g., 3.103 mg) of **picrotin** powder using an analytical balance. Transfer the powder directly into a sterile tube appropriate for the final volume.
- **Solubilization:** Add the calculated volume of anhydrous DMSO to the tube containing the **picrotin** powder.
 - For the example above, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., to 37°C) or brief sonication can be used to aid dissolution if necessary. [6][7] Visually inspect the solution to ensure no particulates are present.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, dispense the stock solution into single-use, sterile cryovials or microcentrifuge tubes.[2]
- **Labeling and Storage:** Clearly label each aliquot with the compound name, concentration, solvent, and preparation date. Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2][7]

Visualizations

Experimental Workflow Diagram

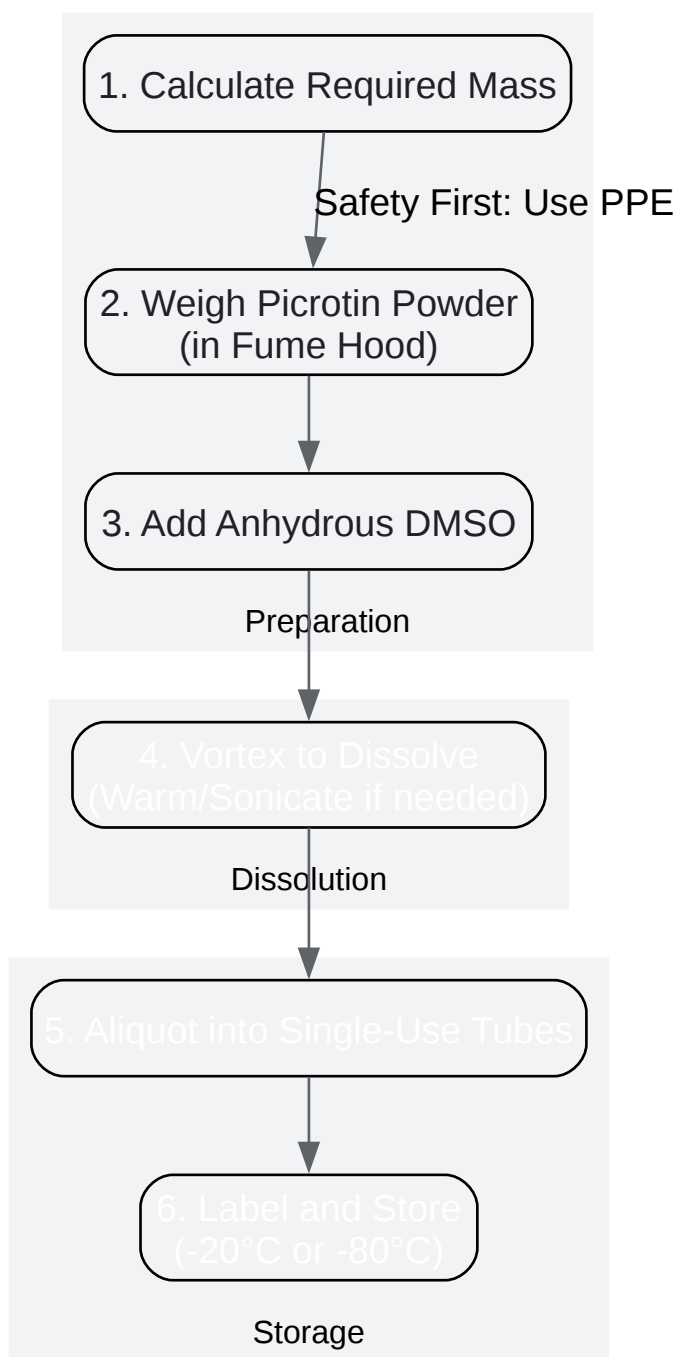
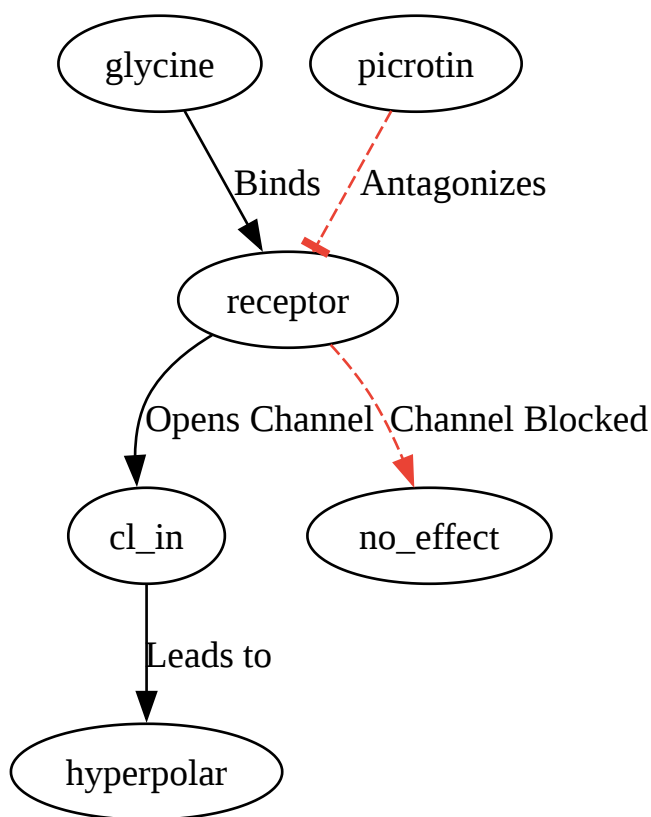


Figure 1. Workflow for Picrotoxin Stock Solution Preparation

[Click to download full resolution via product page](#)Caption: Workflow for **Picrotoxin** Stock Solution Preparation.



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